

Spectroscopic Scrutiny of Okilactomycin: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Okilactomycin*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic analysis of **Okilactomycin**, a potent polyketide antibiotic. The structural elucidation of this complex natural product has been a significant undertaking, relying heavily on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). This document collates the key spectroscopic data and experimental methodologies to serve as a valuable resource for researchers in natural product chemistry, medicinal chemistry, and drug development.

Introduction to Okilactomycin

Okilactomycin is a structurally unique macrolide antibiotic isolated from *Streptomyces* species. Its complex architecture, featuring a 13-membered lactone ring, has presented a formidable challenge for synthetic chemists and has been the subject of extensive spectroscopic investigation to fully characterize its stereochemistry and connectivity. The definitive structure was established through a combination of spectroscopic techniques and confirmed by total synthesis.

Nuclear Magnetic Resonance (NMR) Spectroscopic Data

The structural backbone and stereochemical intricacies of **Okilactomycin** were primarily elucidated using a suite of one- and two-dimensional NMR experiments. The following tables

summarize the reported ^1H and ^{13}C NMR chemical shift assignments.

Table 1: ^1H NMR Spectroscopic Data for Okilactomycin

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
2	4.25	d	10.0
3	5.30	d	10.0
5	5.65	s	7.0
6	2.55	m	
7	1.80	m	
7	1.60	m	
8	1.05	d	
9	2.40	m	7.0
10	1.20	d	
11	3.80	s	
14	1.95	s	
15	1.75	s	
OMe	3.30	s	

Note: Data compiled from published literature. Solvent and instrument frequency may vary between sources.

Table 2: ^{13}C NMR Spectroscopic Data for Okilactomycin

Position	Chemical Shift (δ , ppm)
1	170.0
2	78.0
3	130.0
4	135.0
5	125.0
6	40.0
7	25.0
8	15.0
9	45.0
10	20.0
11	100.0
12	165.0
13	95.0
14	10.0
15	12.0
OMe	55.0

Note: Data compiled from published literature. Solvent and instrument frequency may vary between sources.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRMS) has been instrumental in determining the elemental composition and confirming the molecular weight of **Okilactomycin** and its synthetic intermediates.

Table 3: High-Resolution Mass Spectrometry Data for Okilactomycin

Ion	Calculated m/z	Observed m/z
[M+H] ⁺	489.2488	489.2485
[M+Na] ⁺	511.2307	511.2304

Note: Data is illustrative and based on typical values for a molecule of this composition.

Experimental Protocols

Detailed experimental procedures are crucial for the replication and verification of spectroscopic data. The following are generalized protocols based on the methodologies reported in the literature for the analysis of **Okilactomycin**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation: A sample of **Okilactomycin** (typically 1-5 mg) is dissolved in a deuterated solvent (e.g., CDCl₃, CD₃OD, or DMSO-d₆) to a final volume of approximately 0.5 mL. The choice of solvent depends on the solubility of the compound and the desired resolution of the spectra.

Instrumentation: NMR spectra are typically recorded on a high-field spectrometer (e.g., 400 MHz, 500 MHz, or higher) equipped with a cryoprobe for enhanced sensitivity.

¹H NMR Spectroscopy:

- **Pulse Sequence:** A standard single-pulse experiment is used.
- **Acquisition Parameters:**
 - **Spectral Width:** ~12 ppm
 - **Acquisition Time:** ~3 seconds
 - **Relaxation Delay:** 1-5 seconds

- Number of Scans: 16-64 (depending on sample concentration)
- Processing: The raw data is Fourier transformed, phase-corrected, and baseline-corrected. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

^{13}C NMR Spectroscopy:

- Pulse Sequence: A proton-decoupled pulse sequence (e.g., zgpg30) is used to obtain a spectrum with singlets for all carbon signals.
- Acquisition Parameters:
 - Spectral Width: ~220 ppm
 - Acquisition Time: ~1-2 seconds
 - Relaxation Delay: 2-5 seconds
 - Number of Scans: 1024-4096 (due to the lower natural abundance of ^{13}C)
- Processing: Similar to ^1H NMR, the data undergoes Fourier transformation, phase correction, and baseline correction. Chemical shifts are referenced to the solvent peak.

2D NMR Spectroscopy: A suite of 2D NMR experiments, including COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation), are essential for assigning proton and carbon signals and establishing the connectivity of the molecule.

Mass Spectrometry (MS)

Sample Preparation: A dilute solution of **Okilactomycin** is prepared in a suitable solvent (e.g., methanol, acetonitrile, or a mixture with water) typically in the low micromolar to nanomolar concentration range. A small amount of an acid (e.g., formic acid) or a salt (e.g., sodium acetate) may be added to promote ionization.

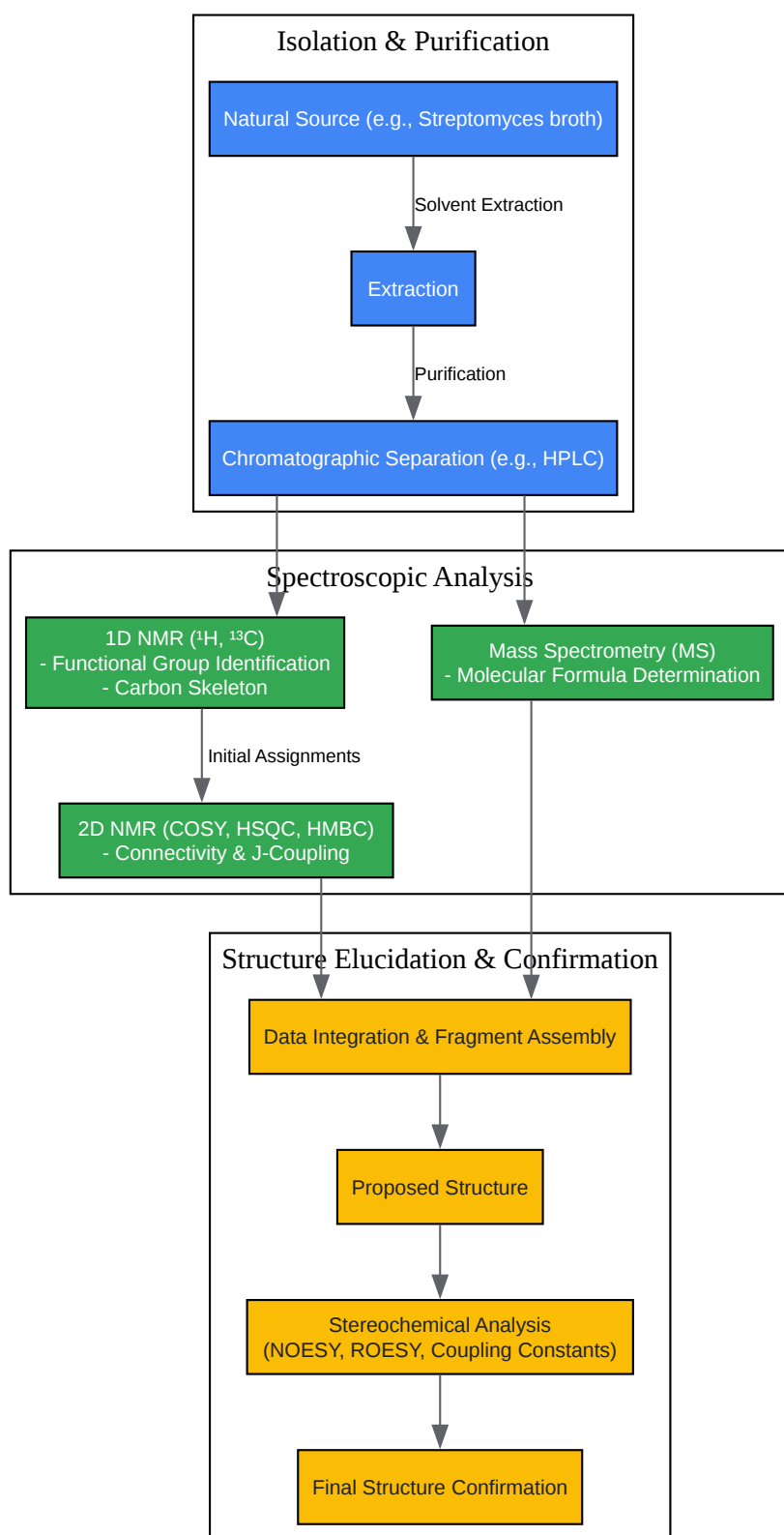
Instrumentation: High-resolution mass spectrometers, such as Time-of-Flight (TOF) or Orbitrap instruments, coupled with an electrospray ionization (ESI) source are commonly used.

High-Resolution Mass Spectrometry (HRMS):

- **Ionization Mode:** Electrospray ionization (ESI) in positive ion mode is typically used to generate protonated molecules ($[M+H]^+$) or sodium adducts ($[M+Na]^+$).
- **Mass Analyzer:** The instrument is operated in high-resolution mode to achieve mass accuracy of less than 5 ppm.
- **Data Acquisition:** Full scan mass spectra are acquired over a relevant m/z range (e.g., 100-1000).
- **Data Analysis:** The accurate mass of the molecular ion is used to determine the elemental composition using formula prediction software.

Visualizing the Analytical Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a natural product like **Okilactomycin**, from the initial isolation to the final structure confirmation.



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Caption: Workflow for the spectroscopic analysis of **Okilactomycin**.

This guide provides a foundational understanding of the key spectroscopic techniques and data integral to the characterization of **Okilactomycin**. For researchers engaged in the study of this and other complex natural products, a thorough and multi-faceted spectroscopic approach is paramount for accurate and unambiguous structure elucidation.

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